

# Proper Disposal of Isohomovanillic Acid: A Comprehensive Guide

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## Compound of Interest

Compound Name: Isohomovanillic acid

Cat. No.: B139153

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This document provides essential safety and logistical information for the proper disposal of **isohomovanillic acid**, a metabolite of catecholamines. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations. This guide is intended for researchers, scientists, and drug development professionals.

## Hazard Identification and Safety Precautions

**Isohomovanillic acid** is classified as a hazardous substance. All handling and disposal procedures must be conducted in a well-ventilated area, preferably within a chemical fume hood, while wearing appropriate Personal Protective Equipment (PPE).

Table 1: Hazard Identification for **Isohomovanillic Acid**

Hazard Classification	GHS Hazard Statement	Description
Acute Toxicity, Oral	H302	Harmful if swallowed.[1]
Skin Corrosion/Irritation	H315	Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation. [1]
Specific Target Organ Toxicity	H335	May cause respiratory irritation.[1]

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: Laboratory coat.
- Respiratory Protection: Use a NIOSH-approved respirator if handling large quantities or if dust is generated.

## Quantitative Data

Understanding the physical and chemical properties of **isohomovanillic acid** is crucial for safe handling and disposal.

Table 2: Physico-chemical Properties of **Isohomovanillic Acid**

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>4</sub>
Molar Mass	182.17 g/mol [2]
Melting Point	127-132 °C
Appearance	Powder or solid
Solubility	DMSO (Slightly), Methanol (Slightly)

## Step-by-Step Disposal Procedures

The primary method for the disposal of **isohomovanillic acid** is through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal service.

A. Solid **Isohomovanillic Acid** Waste and Concentrated Solutions:

- Segregation and Labeling:

- Do not mix **isohomovanillic acid** waste with other chemical waste streams unless explicitly permitted by your EHS department.
- Collect all solid waste, including unused product and heavily contaminated materials, in a clearly labeled, sealed, and compatible hazardous waste container.
- The label must include the full chemical name ("**Isohomovanillic acid**"), the associated hazards (Irritant), the quantity, and the date of accumulation.
- Storage:
  - Store the sealed waste container in a designated and secure satellite accumulation area, away from incompatible materials.
- Waste Pickup:
  - Contact your institution's EHS department to schedule a pickup for the hazardous waste container.

#### B. Contaminated Materials:

- Collection:
  - Place all materials lightly contaminated with **isohomovanillic acid**, such as gloves, weigh boats, and paper towels, into a separate, sealed plastic bag.
- Disposal:
  - Dispose of the sealed bag as solid chemical waste in the designated hazardous waste container for **isohomovanillic acid**.

#### C. Small Quantities of Dilute Aqueous Solutions (if permitted by local regulations):

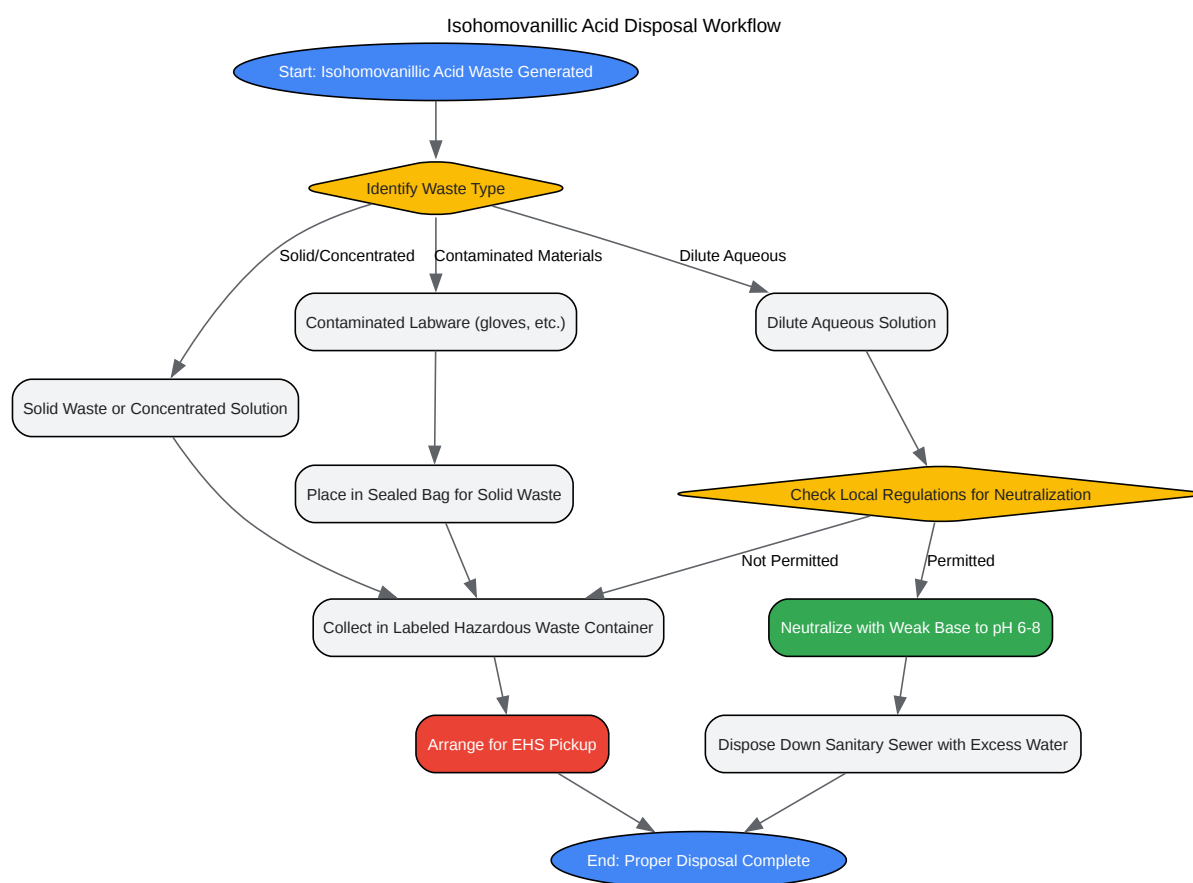
For very small quantities of dilute aqueous solutions of **isohomovanillic acid**, in-lab neutralization may be an option, but only if permitted by your institution's policies and local regulations.

- Neutralization:

- In a chemical fume hood, slowly add a weak base (e.g., sodium bicarbonate solution) to the acidic solution while stirring.
- Monitor the pH using pH paper or a calibrated pH meter until it is within the neutral range (typically pH 6-8).
- Disposal:
  - Once neutralized, the solution may be flushed down the sanitary sewer with a large volume of water. Always confirm that this practice is in compliance with your local wastewater discharge regulations.

## Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **isohomovanillic acid** waste.



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Caption: Decision workflow for the disposal of **isohomovanillic acid** waste.

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## References

- 1. 3-Hydroxy-4-methoxybenzeneacetic acid | C<sub>9</sub>H<sub>10</sub>O<sub>4</sub> | CID 160562 - PubChem [pubchem.ncbi.nlm.nih.gov]
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